

Technical Monograph: Fmoc- β -HoPhe(3-F)-OH

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Compound of Interest

Compound Name: *Fmoc-beta-hophe(3-f)-oh*

Cat. No.: *B13388827*

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Advanced Specifications and Synthesis Protocols for Fluorinated β -Amino Acids

Executive Summary

Fmoc- β -HoPhe(3-F)-OH (Fmoc-3-fluoro- β -homophenylalanine) is a specialized non-proteinogenic amino acid derivative used critically in the synthesis of protease-resistant peptidomimetics and foldamers. By combining the backbone extension of a β -amino acid with the metabolic stability and lipophilicity of a fluorine substitution, this building block offers a dual advantage in drug discovery: it modulates secondary structure formation (favoring helices or sheets distinct from α -peptides) and enhances bioavailability.

This guide provides a definitive technical profile, optimized Solid Phase Peptide Synthesis (SPPS) protocols, and analytical validation standards for researchers integrating this moiety into therapeutic candidates.

Physicochemical Specifications

The following data establishes the baseline identity for quality control and stoichiometry calculations.

Parameter	Specification
Chemical Name	Fmoc-3-fluoro- β -homophenylalanine
Synonyms	Fmoc-(R/S)-3-amino-4-(3-fluorophenyl)butyric acid; Fmoc- β -HPhe(3-F)-OH
Molecular Weight	419.45 g/mol
Molecular Formula	C ₂₅ H ₂₂ FNO ₄
CAS Number	331763-67-8 (D-isomer); Stereoisomer dependent
Appearance	White to off-white powder
Purity Standard	≥ 98.0% (HPLC)
Solubility	Soluble in DMF, DMSO, NMP; Sparingly soluble in DCM
Storage	+2°C to +8°C (Desiccated); Stable for >2 years

Structural Logic & Therapeutic Utility

The "Beta" Effect: Proteolytic Stability

Unlike standard α -amino acids, Fmoc- β -HoPhe(3-F)-OH possesses an extra methylene group () in the backbone. This homologation prevents recognition by ubiquitous endogenous proteases (e.g., trypsin, chymotrypsin), significantly extending the half-life of the resulting peptide in vivo [1].

The Fluorine Effect: Electronic & Steric Modulation

The substitution of hydrogen with fluorine at the meta (3-) position of the phenyl ring introduces specific physicochemical changes without drastically altering steric bulk (Van der Waals radius of F

1.47 Å vs H

1.20 Å):

- Lipophilicity: Increases

, facilitating membrane permeability.
- Metabolic Blocking: The C-F bond strength (~116 kcal/mol) prevents oxidative metabolism at the 3-position (a common site for cytochrome P450 attack).
- Conformational Biasing: The electronegativity of fluorine can induce specific side-chain rotamers via gauche effects and

stacking interactions, stabilizing the folded state of the peptide [2].

Experimental Protocol: Optimized Fmoc-SPPS

Context: β -amino acids are sterically more demanding and kinetically slower to couple than their α -counterparts. Standard automated protocols often result in deletion sequences. The following manual/semi-automated protocol is optimized for high-fidelity incorporation.

4.1. Reagents & Preparation[1][2][3]

- Resin: Rink Amide MBHA (Low loading: 0.3–0.5 mmol/g recommended to reduce aggregation).
- Activator: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) is preferred over HBTU due to faster kinetics for difficult couplings.
- Base: DIPEA (N,N-Diisopropylethylamine).
- Solvent: Anhydrous DMF (N,N-Dimethylformamide).

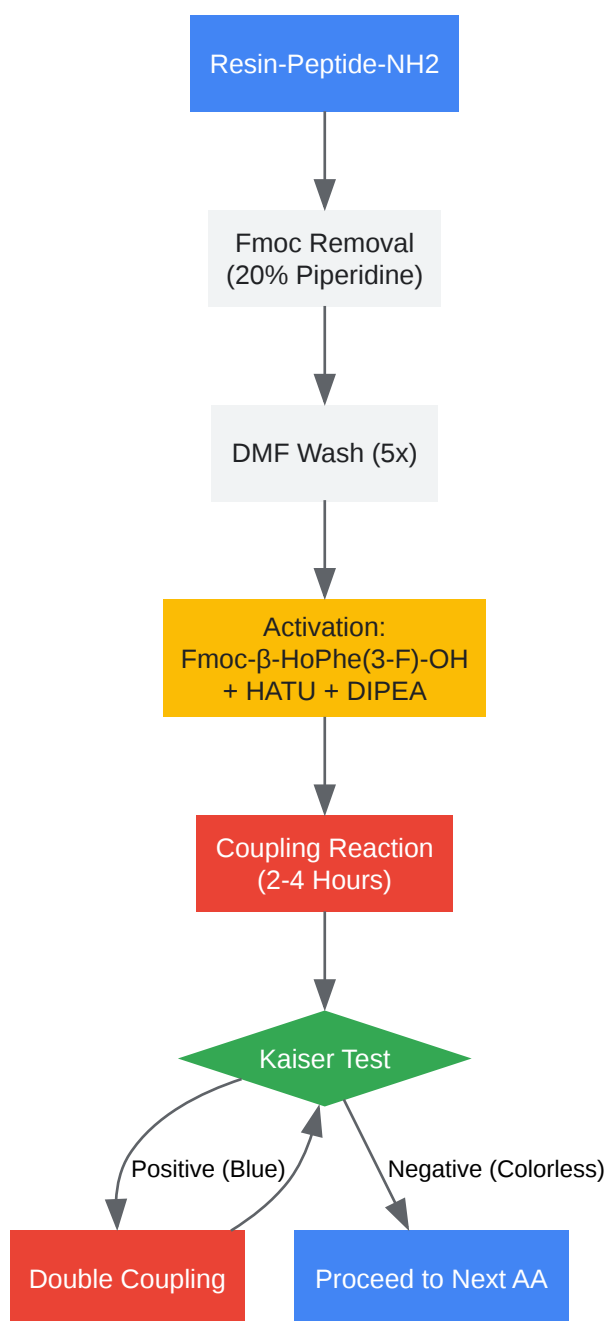
4.2. Coupling Workflow (Step-by-Step)

- Swelling: Swell resin in DCM (20 min) followed by DMF (20 min).
- Deprotection (Fmoc Removal):
 - Treat resin with 20% Piperidine in DMF (2 x 10 min).
 - Critical Check: Wash thoroughly with DMF (5x) to remove all traces of piperidine, which can cause premature cleavage of the Fmoc active ester.

- Activation (In Situ):
 - Dissolve Fmoc- β -HoPhe(3-F)-OH (3.0 eq relative to resin) and HATU (2.9 eq) in minimum DMF.
 - Add DIPEA (6.0 eq) immediately prior to addition to resin.
 - Note: Pre-activation should not exceed 2 minutes to avoid racemization (though less prone in β -AAs, it preserves chiral integrity).
- Coupling Reaction:
 - Add activated solution to resin.[\[1\]](#)
 - Time: 2 to 4 hours at Room Temperature (Standard α -AA is 45 min; β -AA requires extended time).
 - Validation: Perform Kaiser Test (Qualitative). If slightly blue, perform a double coupling (repeat step 3-4 with fresh reagents).
- Capping (Optional but Recommended):
 - Acetic anhydride/Pyridine/DMF to block unreacted amines.

4.3. Visualization of Synthesis Logic

The following diagram illustrates the decision matrix for coupling this specific fluorinated beta-amino acid.



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Figure 1: Decision logic for the incorporation of sterically demanding fluorinated β -amino acids in SPPS.

Analytical Validation

To ensure the integrity of the synthesized peptide, the following analytical parameters for Fmoc- β -HoPhe(3-F)-OH must be verified.

5.1. HPLC Method[4][5][6]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Phenomenex Jupiter), 5 μ m, 4.6 x 250 mm.
- Mobile Phase A: Water + 0.1% TFA.
- Mobile Phase B: Acetonitrile (ACN) + 0.1% TFA.
- Gradient: 5% to 95% B over 20-30 minutes.
- Detection: UV at 220 nm (amide bond) and 254 nm (Fmoc/Phenyl absorption). Note: The fluorine atom does not significantly alter UV absorption max but may cause a slight retention time shift compared to non-fluorinated analogs.

5.2. Mass Spectrometry (ESI-MS)

- Expected Mass: Calculate the monoisotopic mass.
 - Fmoc- β -HoPhe(3-F)-OH Free Acid: 419.45 Da.[4]
 - In Peptide (Residue Mass): 197.21 Da (Calculated as MW - Fmoc[222.24] - OH[17.01] + H[1.01]... Wait, Residue mass is MW of AA - H₂O).
 - Correction: Residue Mass calculation:
 - Formula of Residue:
[7]
 - C₁₀H₁₁FNO
 - MW (Residue): ~179.2 Da + Fluorine(19) = ~198 Da?
 - Let's calculate exact residue mass: C₁₀H₁₁FNO.
 - $1012.01 + 111.008 + 14.007 + 15.999 + 18.998 = 120.1 + 11.088 + 14.007 + 15.999 + 18.998 = 180.19$ Da.

- Verification: When analyzing the final peptide, add 180.19 Da for every Fmoc- β -HoPhe(3-F)-OH residue incorporated.

References

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